

# An In-depth Technical Guide to 4-(4-Iodophenoxy)piperidine Hydrochloride

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## Compound of Interest

Compound Name:	4-(4-Iodophenoxy)piperidine hydrochloride
CAS No.:	1220019-83-9
Cat. No.:	B1452407

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This guide provides a comprehensive technical overview of **4-(4-Iodophenoxy)piperidine hydrochloride** (CAS No. 1220019-83-9), a versatile heterocyclic compound with significant potential in medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical and allied industries, offering insights into its synthesis, characterization, and applications.

## Core Compound Identification and Properties

**4-(4-Iodophenoxy)piperidine hydrochloride** is a substituted piperidine derivative that serves as a valuable building block in organic synthesis. Its structure, featuring a piperidine ring linked to an iodinated phenoxy group, makes it a key intermediate for the development of novel therapeutic agents, particularly in the realm of neuroscience.

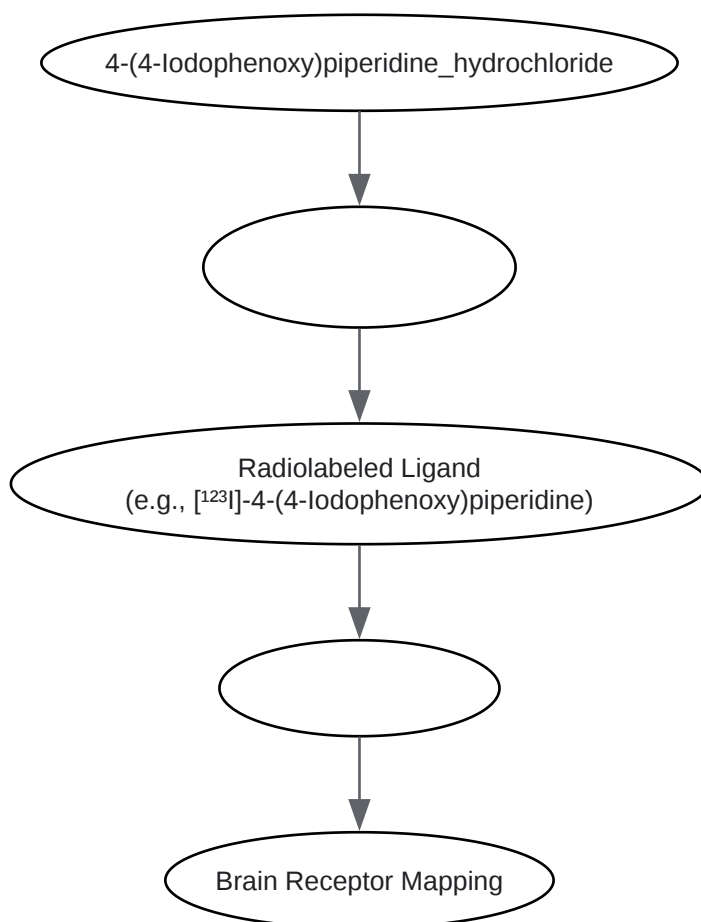
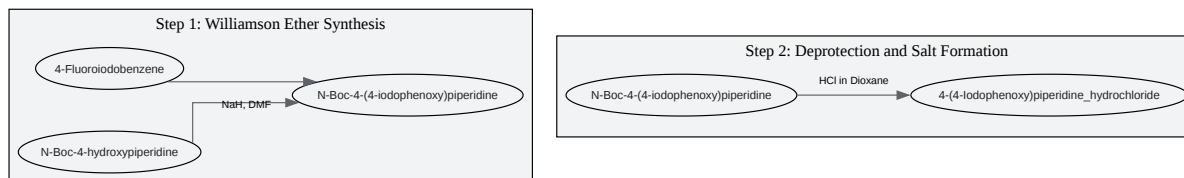
Property	Value	Source
CAS Number	1220019-83-9	[1]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> ClINO	[1]
Molecular Weight	339.60 g/mol	[1]
Appearance	Off-white to pale yellow solid (predicted)	N/A
Purity	≥98% (typical)	[1]

## Synthesis and Purification: A Strategic Approach

The synthesis of **4-(4-Iodophenoxy)piperidine hydrochloride** can be approached through several strategic routes, often involving the coupling of a protected 4-hydroxypiperidine with 4-fluoroiodobenzene followed by deprotection and salt formation. The choice of protecting group for the piperidine nitrogen is crucial to prevent side reactions and ensure high yields.

### Recommended Synthetic Pathway

A robust and commonly employed synthetic route involves the use of a tert-butyloxycarbonyl (Boc) protecting group, which is stable under the reaction conditions for the ether linkage formation and can be readily removed under acidic conditions.



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## Sources

- [1. molcore.com \[molcore.com\]](#)
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